

In-depth Technical Guide: 5-Bromo-3-(trifluoromethyl)pyridine-2-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	5-Bromo-3-(trifluoromethyl)pyridine-2-carboxylic acid
Cat. No.:	B596314

[Get Quote](#)

CAS Number: 1211580-84-5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromo-3-(trifluoromethyl)pyridine-2-carboxylic acid**, a key building block in medicinal chemistry and agrochemical synthesis.

Chemical Properties and Data

5-Bromo-3-(trifluoromethyl)pyridine-2-carboxylic acid, with the CAS number 1211580-84-5, is a halogenated pyridine derivative. Its structural formula is $C_7H_3BrF_3NO_2$.^[1] This compound is of significant interest to researchers due to the presence of a trifluoromethyl group, which can enhance metabolic stability and binding affinity of target molecules.

Property	Value	Source
CAS Number	1211580-84-5	[1] [2]
Molecular Formula	C ₇ H ₃ BrF ₃ NO ₂	[1]
Molecular Weight	270.01 g/mol	[2]
IUPAC Name	5-bromo-3-(trifluoromethyl)picolinic acid	[2]
Predicted pKa	2.46 ± 0.36	[1]
Purity	Typically ≥95%	[2]

Synthesis and Reaction Mechanisms

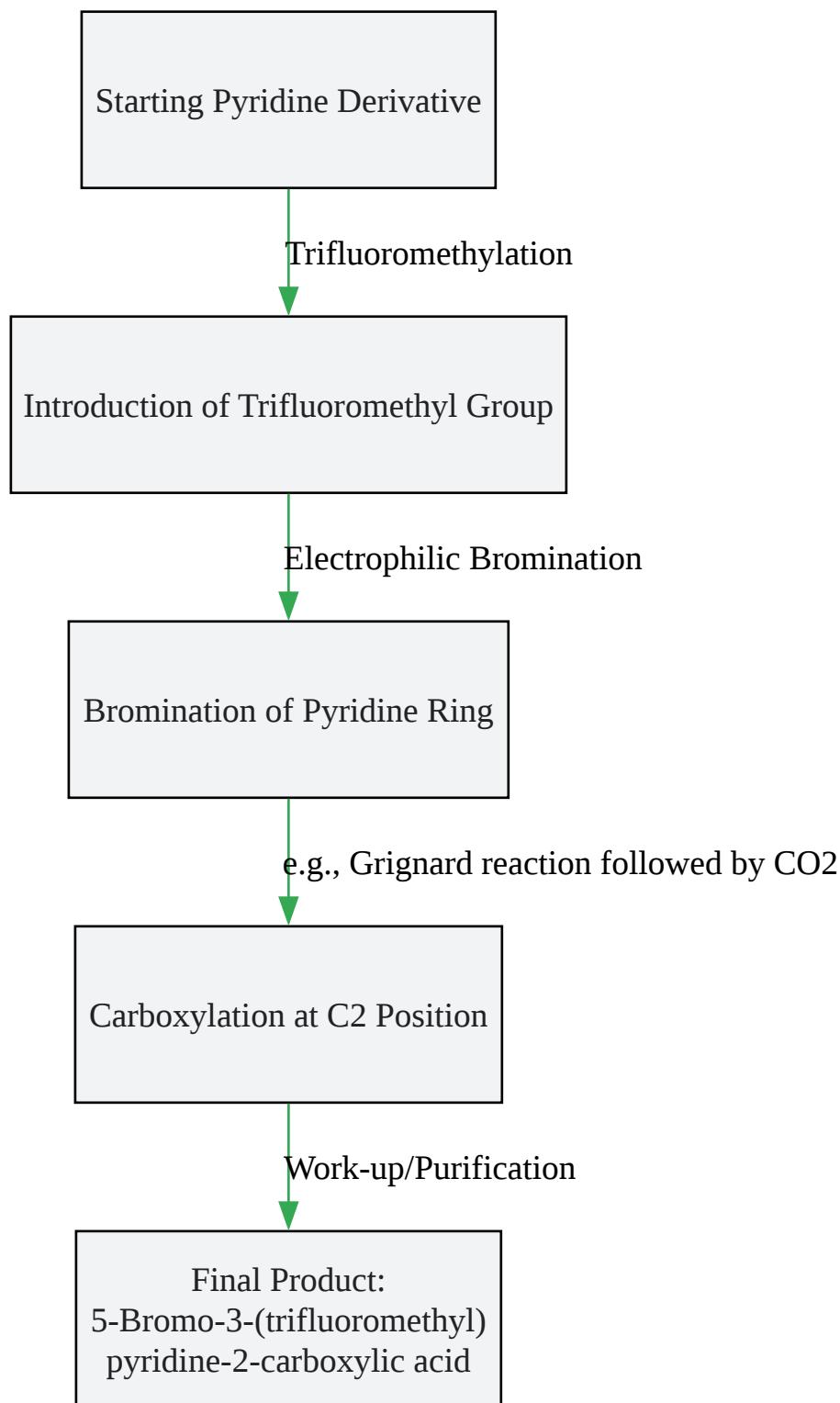
While a specific, detailed experimental protocol for the synthesis of **5-Bromo-3-(trifluoromethyl)pyridine-2-carboxylic acid** is not readily available in public literature, a general understanding can be derived from the synthesis of similar trifluoromethylpyridine derivatives. The synthesis of such compounds often involves multi-step reactions.

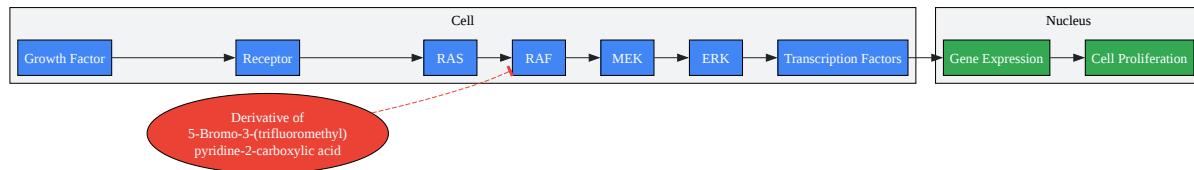
A plausible synthetic approach could be conceptualized based on a patented method for a structurally related compound, 5-bromo-2-methyl-3-(trifluoromethyl)pyridine. This suggests that a multi-step synthesis involving the introduction of the trifluoromethyl group, followed by bromination and subsequent modification of other substituents on the pyridine ring, is a likely pathway.

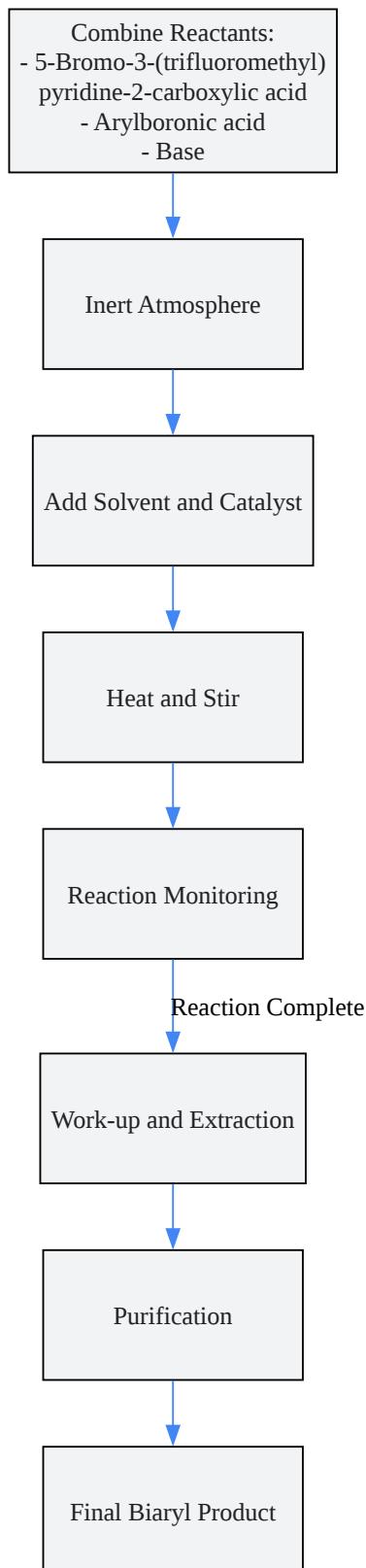
A review of the synthesis of trifluoromethylpyridines indicates that common strategies include:

- Chlorine/fluorine exchange using a trichloromethylpyridine precursor.
- Cyclocondensation reactions with a trifluoromethyl-containing building block.
- Direct trifluoromethylation of a pre-functionalized pyridine ring.

A potential, though unverified, synthetic workflow for obtaining the target molecule is outlined below. This is a hypothetical pathway and would require experimental validation.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. 5-bromo-3-(trifluoromethyl)pyridine-2-carboxylic acid 95% | CAS: 1211580-84-5 | AChemBlock [achemblock.com]
- To cite this document: BenchChem. [In-depth Technical Guide: 5-Bromo-3-(trifluoromethyl)pyridine-2-carboxylic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b596314#5-bromo-3-trifluoromethyl-pyridine-2-carboxylic-acid-cas-number>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

